N-(2-chlorophenyl)formamide melting point and boiling point data

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Compound of Interest

Compound Name:	*Formamide, N-(2-chlorophenyl)-*
CAS No.:	*2596-93-2*
Cat. No.:	*B1595100*

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Technical Profile: N-(2-chlorophenyl)formamide

CAS: 2596-93-2 | Synonyms: 2'-Chloroformanilide, 1-Chloro-2-formamidobenzene

Executive Summary

N-(2-chlorophenyl)formamide is a specialized intermediate in organic synthesis, serving as a critical "privileged scaffold" for the construction of nitrogen-containing heterocycles. Its primary utility in drug development lies in its role as a precursor to 2-chlorophenyl isocyanide (via dehydration) and benzimidazole derivatives (via intramolecular cyclization).

This guide provides a validated technical profile for researchers, focusing on reproducible synthesis, physicochemical characterization, and downstream applications in medicinal chemistry.

Physicochemical Specifications

The following data aggregates experimental values from standard chemical catalogs and peer-reviewed synthesis protocols.

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Property	Specification	Notes
CAS Number	2596-93-2	Distinct from the 4-chloro isomer (CAS 2617-79-0).
Molecular Formula	C_7H_6ClNO	
Molecular Weight	155.58 g/mol	
Appearance	White to off-white crystalline solid	Darkens upon prolonged exposure to light/air.
Melting Point (Experimental)	76 – 80 °C	Sharp range indicates high purity (>98%).
Boiling Point (Predicted)	~260 – 270 °C	Decomposes/sublimes at atmospheric pressure.
Solubility	Soluble: DCM, Ethanol, Acetone, DMSO.Insoluble: Water.	Recrystallizable from Ethanol/Water mixtures.[1]
pKa (Predicted)	~14.0	Weakly acidic N-H proton.

Synthesis & Processing Protocol

Objective: Synthesis of N-(2-chlorophenyl)formamide via N-formylation of 2-chloroaniline. Methodology: Direct condensation using Formic Acid (HCOOH). This method is preferred for its atom economy and simplified workup compared to mixed anhydride methods.

Reagents & Equipment[1][2][3][4][5][6]

- Precursor: 2-Chloroaniline (Liquid, purity >98%).
- Reagent: Formic Acid (85-98%).
- Solvent: None (Neat reaction) or Toluene (azeotropic removal of water).
- Workup: Ice-water bath, Ethanol (for recrystallization).

Step-by-Step Protocol

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- Reaction Setup:
  - In a round-bottom flask equipped with a reflux condenser, charge 2-Chloroaniline (1.0 equiv).
  - Add Formic Acid (excess, typically 2.0 – 5.0 equiv) slowly. Caution: Exothermic reaction.
- Reflux:
  - Heat the mixture to reflux (approx. 100–110 °C) for 2–4 hours.
  - Checkpoint: Monitor reaction progress via TLC (Eluent: Hexane/Ethyl Acetate 7:3). The starting amine spot should disappear.
- Quench & Isolation:
  - Cool the reaction mixture to room temperature.
  - Pour the mixture slowly into crushed ice/water with vigorous stirring. The product will precipitate as a solid.[1][2]
  - Filter the solid using a Büchner funnel and wash copiously with cold water to remove excess acid.
- Purification (Recrystallization):
  - Dissolve the crude solid in minimal boiling Ethanol (95%).
  - If necessary, add warm water dropwise until slight turbidity persists, then cool slowly to 4 °C.
  - Collect crystals, dry under vacuum.
  - Target Yield: 85–95%.

Workflow Visualization

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Caption: Operational workflow for the synthesis and purification of N-(2-chlorophenyl)formamide.

Applications in Drug Discovery[8]

N-(2-chlorophenyl)formamide is not merely an end-product but a versatile "switch" in divergent synthetic pathways.

A. Synthesis of Isocyanides (Ugi/Passerini Reactions)

The formyl group can be dehydrated to form 2-chlorophenyl isocyanide. Isocyanides are essential components in Multicomponent Reactions (MCRs) for generating peptidomimetic libraries.

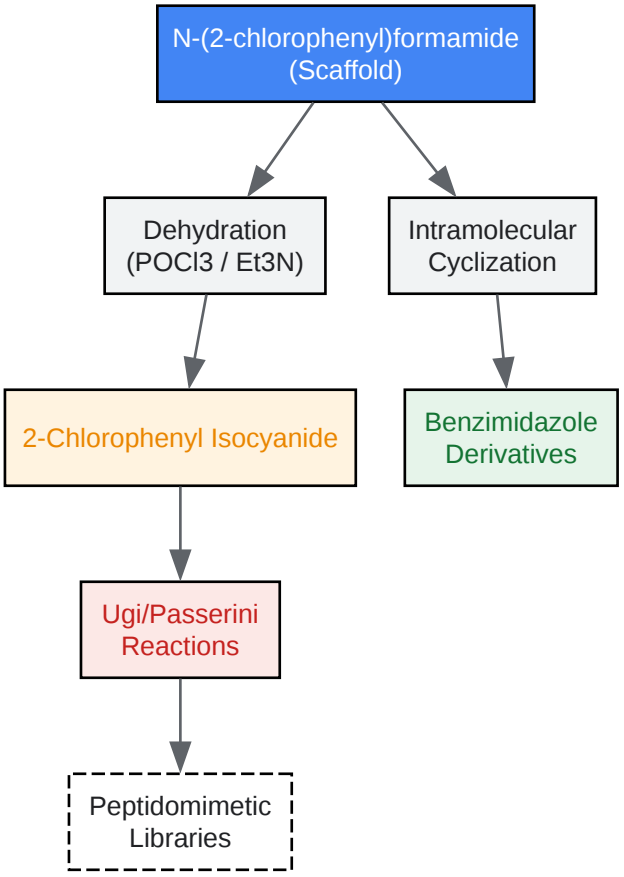
- Reagents: $POCl_3$/Triethylamine or Ph_3P/CCl_4.
- Application: Synthesis of alpha-aminoacyl amides via the Ugi reaction.

B. Benzimidazole Construction

Under acidic or oxidative conditions, the formamide moiety facilitates intramolecular cyclization to form benzimidazoles, a core pharmacophore in anthelmintics (e.g., albendazole derivatives) and kinase inhibitors.

Mechanistic Pathway Diagram

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Caption: Divergent synthetic utility of the N-(2-chlorophenyl)formamide scaffold in medicinal chemistry.

Quality Control & Troubleshooting

To ensure data integrity in drug development pipelines, the following QC parameters are critical:

- Melting Point Depression: A melting point below 76°C strongly suggests the presence of unreacted 2-chloroaniline or retained solvent.
- TLC Analysis:
  - Stationary Phase: Silica Gel 60 F254.
  - Mobile Phase: Hexane:Ethyl Acetate (7:3).

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- Visualization: UV (254 nm). The product (amide) is typically more polar (lower Rf) than the starting aniline but less polar than the acid.

- Storage: Store in a cool, dry place. Amides are generally stable but can hydrolyze back to the aniline under strong acidic/basic conditions in the presence of moisture.

References

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